

An In-depth Technical Guide to 4-Amino-4'-methylbiphenyl

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Compound of Interest

Compound Name: 4-Amino-4'-methylbiphenyl

Cat. No.: B074524

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CAS Number: 1204-78-0

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-4'-methylbiphenyl**, a biphenyl derivative of interest in materials science and as a research chemical. This document details its physicochemical properties, plausible synthetic routes with experimental protocols, and an analysis of its potential biological activity based on structurally related compounds.

Core Physicochemical and Spectroscopic Data

4-Amino-4'-methylbiphenyl, also known as 4'-Methyl-[1,1'-biphenyl]-4-amine, is a solid organic compound.^[1] Its core physicochemical and spectroscopic data are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₃ H ₁₃ N
Molecular Weight	183.25 g/mol
CAS Number	1204-78-0
Appearance	Solid
Melting Point	99 °C (lit.)
Boiling Point	Not readily available
Solubility	Soluble in organic solvents such as acetone, chloroform, and methanol.[2] Slightly soluble in cold water, more soluble in hot water.
pKa (of parent amine)	4.35 (conjugate acid of 4-aminobiphenyl at 18 °C)[3]
¹³ C NMR Spectroscopy	Data available in public databases such as PubChem.[4]
Mass Spectrometry (GC-MS)	Data available in public databases such as PubChem.[4]
Infrared Spectroscopy	Data available in public databases.

Synthesis of 4-Amino-4'-methylbiphenyl

The synthesis of **4-Amino-4'-methylbiphenyl** can be achieved through several cross-coupling methodologies. The Suzuki-Miyaura coupling reaction is a highly effective method for the formation of the C-C bond between the two phenyl rings.[5] An alternative approach involves the reduction of a nitro-precursor.

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

This protocol describes a plausible synthesis of **4-Amino-4'-methylbiphenyl** from 4-bromoaniline and 4-methylphenylboronic acid.

Materials:

- 4-bromoaniline
- 4-methylphenylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- Toluene
- Ethanol
- Water (deionized)
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware for organic synthesis
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, combine 4-bromoaniline (1.0 equivalent), 4-methylphenylboronic acid (1.2 equivalents), and potassium carbonate (2.0 equivalents).
- **Catalyst and Ligand Addition:** Add palladium(II) acetate (0.02 equivalents) and triphenylphosphine (0.04 equivalents) to the flask.
- **Solvent Addition and Degassing:** Add a 3:1 mixture of toluene and water to the flask. Degas the mixture by bubbling nitrogen or argon through it for 15-20 minutes to remove dissolved oxygen.

- **Reaction:** Heat the reaction mixture to reflux (approximately 90-100 °C) under an inert atmosphere with vigorous stirring. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with ethyl acetate and transfer it to a separatory funnel. Wash the organic layer sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to yield pure **4-Amino-4'-methylbiphenyl**.

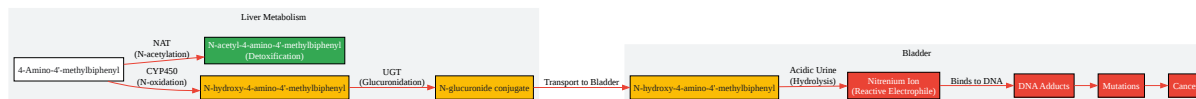
Caption: Experimental workflow for the synthesis of **4-Amino-4'-methylbiphenyl**.

Potential Biological Activity and Toxicology

While specific toxicological studies on **4-Amino-4'-methylbiphenyl** are not readily available, significant data exists for its parent compound, 4-aminobiphenyl. 4-aminobiphenyl is a known human bladder carcinogen.^[3] Its carcinogenic activity is dependent on metabolic activation.^[3]^[6]

The proposed mechanism involves a series of enzymatic reactions primarily in the liver.^[3]^[7] Initially, 4-aminobiphenyl undergoes N-oxidation by cytochrome P450 enzymes to form N-hydroxy-4-aminobiphenyl.^[3] This intermediate can then be conjugated with glucuronic acid and transported to the bladder.^[3] Under the acidic conditions of urine, the conjugate can hydrolyze, releasing the N-hydroxy metabolite, which can then form a reactive nitrenium ion that binds to DNA, leading to mutations and potentially cancer.^[3] An alternative detoxification pathway involves N-acetylation of the amino group.^[3]

Given the structural similarity, it is plausible that **4-Amino-4'-methylbiphenyl** could undergo a similar metabolic activation pathway. The presence of the methyl group on the second phenyl ring may influence the rate of metabolism and the ultimate carcinogenicity of the compound, but in the absence of specific data, it should be handled with the precautions appropriate for a potential carcinogen.



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Caption: Plausible metabolic activation pathway for **4-Amino-4'-methylbiphenyl**.

Applications in Materials Science

Derivatives of biphenyl are important intermediates in the synthesis of materials for Organic Light-Emitting Diodes (OLEDs). These materials often require specific electronic and photophysical properties which can be tuned by modifying the biphenyl core. **4-Amino-4'-methylbiphenyl** can serve as a building block in the synthesis of more complex molecules used as charge transport materials or hosts for emissive dopants in OLED devices. The amino group provides a site for further chemical modification, allowing for the attachment of other functional groups to tailor the final properties of the material.

Safety and Handling

Based on the known hazards of the parent compound 4-aminobiphenyl, **4-Amino-4'-methylbiphenyl** should be handled with extreme caution.^[3] It is advisable to treat this compound as a potential carcinogen. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All handling of the solid and its solutions should be conducted in a well-ventilated fume hood. Avoid inhalation of dust and contact with skin and eyes. In case of exposure, seek immediate medical attention. Dispose of waste in accordance with local, state, and federal regulations for hazardous materials.

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